

Ethylenediamine dihydrochloride in the synthesis of heterocyclic compounds

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Compound of Interest

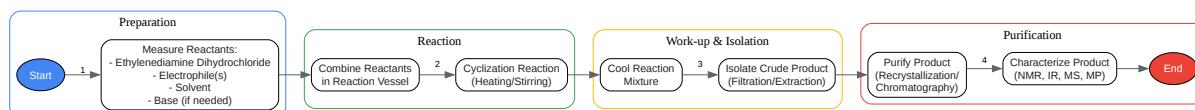
Compound Name: *Ethylenediamine dihydrochloride*

Cat. No.: B146915

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General Workflow for Heterocyclic Synthesis

The synthesis of heterocyclic compounds from **ethylenediamine dihydrochloride** generally follows a straightforward workflow. The key steps involve the preparation of the reaction mixture, the cyclization reaction, isolation of the crude product, and finally, purification to obtain the desired heterocyclic compound.



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General workflow for heterocyclic synthesis.

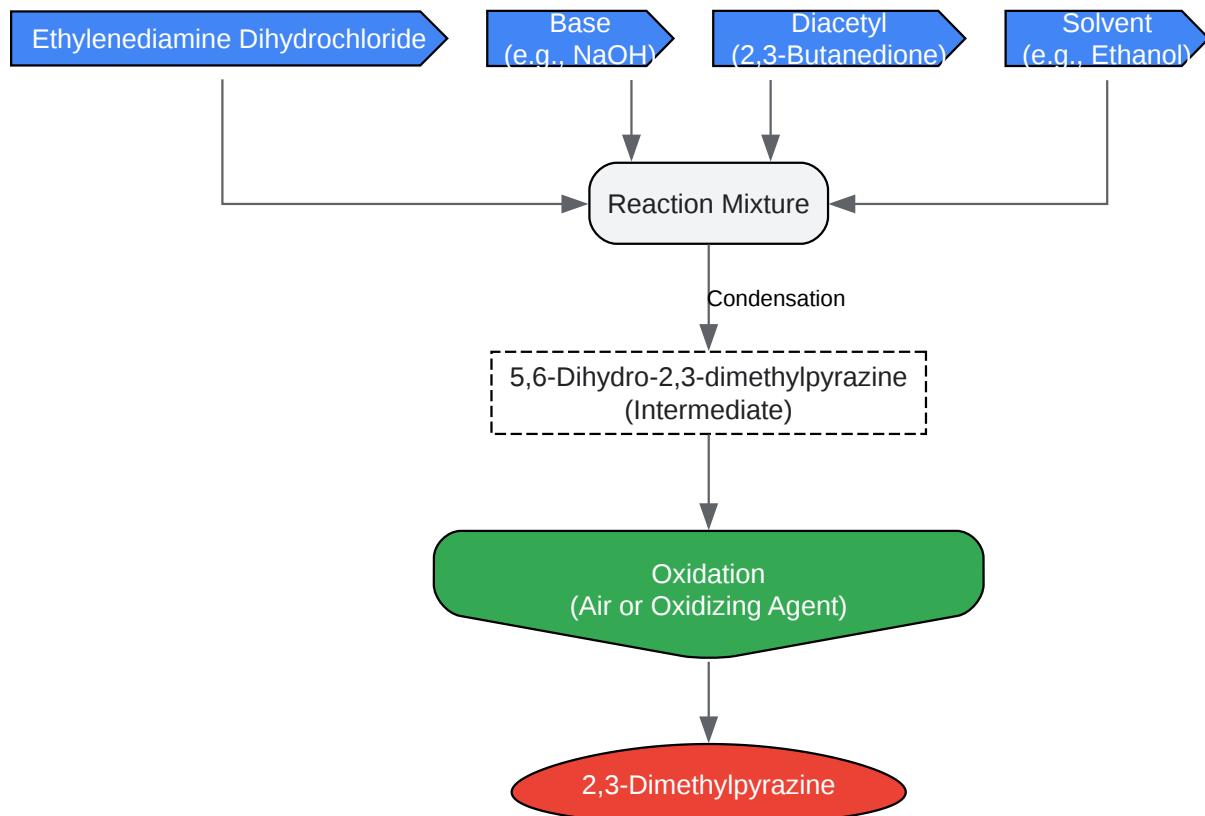
Synthesis of Pyrazines

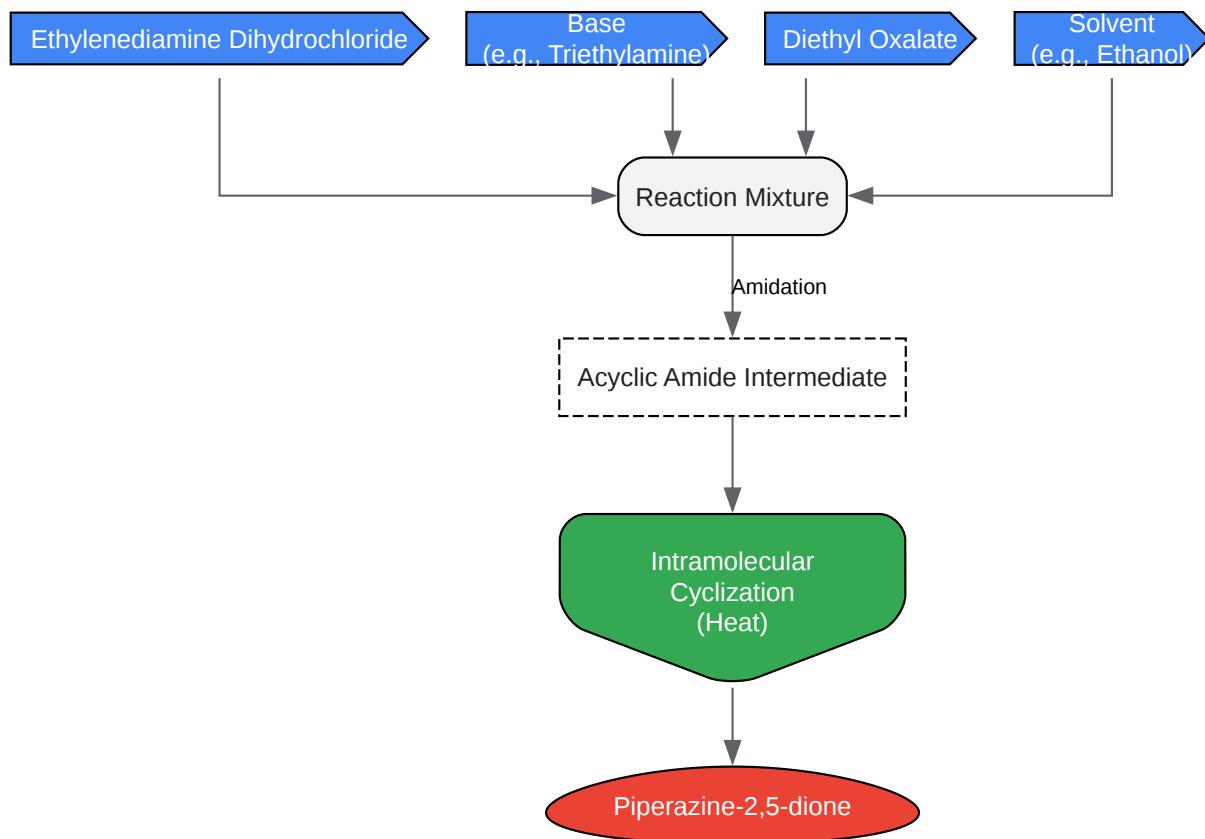
Pyrazines are six-membered aromatic heterocycles containing two nitrogen atoms at positions 1 and 4. They are important scaffolds in medicinal chemistry and are also found in many natural and synthetic flavor and fragrance compounds. The most common method for pyrazine

synthesis is the condensation of a 1,2-diamine with a 1,2-dicarbonyl compound, followed by oxidation.

Synthesis of 2,3-Dimethylpyrazine

This protocol describes the synthesis of 2,3-dimethylpyrazine via the condensation of ethylenediamine with diacetyl (2,3-butanedione), followed by in-situ oxidation.



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